

# Technical Guide: Physicochemical Properties of 3,5-Dimethyl-1-hexyn-3-ol

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## Compound of Interest

Compound Name: 3,5-Dimethyl-1-hexyn-3-ol

Cat. No.: B130301

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This technical guide provides a comprehensive overview of the boiling and melting points of **3,5-Dimethyl-1-hexyn-3-ol** (CAS No. 107-54-0), a versatile organic compound used as a solvent, stabilizer, and intermediate in various chemical syntheses. This document outlines its key physical properties, details the experimental methodologies for their determination, and presents a logical workflow for these analytical procedures.

## Physicochemical Data of 3,5-Dimethyl-1-hexyn-3-ol

The following table summarizes the key quantitative physical properties of **3,5-Dimethyl-1-hexyn-3-ol**. Data has been compiled from various chemical and safety data sources to provide a comparative overview.

Property	Value	Source
Boiling Point	150-151 °C (at 760 mmHg)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
152.6 °C (at 760 mmHg)	<a href="#">[1]</a>	
152.58 °C (at 760 mmHg, est.)	<a href="#">[4]</a>	
148 °C (at 760 Torr)	<a href="#">[5]</a>	
Melting Point	-39 °C (estimate)	<a href="#">[1]</a> <a href="#">[5]</a>
-68 °C	<a href="#">[1]</a>	
Density	0.859 g/mL (at 25 °C)	<a href="#">[2]</a> <a href="#">[3]</a>
0.886 g/cm <sup>3</sup>	<a href="#">[1]</a>	
Refractive Index	n <sub>20</sub> /D 1.434	<a href="#">[2]</a> <a href="#">[3]</a>
1.452	<a href="#">[1]</a>	
Flash Point	44 °C (111.2 °F) - closed cup	<a href="#">[1]</a>
Vapor Pressure	4.5 mmHg (at 20 °C)	<a href="#">[3]</a>
1.29 mmHg (at 25 °C)	<a href="#">[1]</a>	
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Weight	126.20 g/mol	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[8]</a>

## Experimental Protocols

The following sections detail standard experimental methodologies for the determination of the boiling and melting points of organic compounds like **3,5-Dimethyl-1-hexyn-3-ol**.

### Melting Point Determination

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline compound, this transition occurs over a narrow temperature range. The presence of impurities typically depresses the melting point and broadens the melting range.[\[9\]](#)[\[10\]](#)

#### Methodology: Capillary Tube Method using a Mel-Temp Apparatus

- **Sample Preparation:** A small amount of the solid compound is finely powdered. The open end of a capillary tube is pushed into the powder. The tube is then inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 1-2 mm.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- **Apparatus Setup:** The capillary tube is placed into the sample holder of a Mel-Temp apparatus. A thermometer or digital temperature probe is inserted into the designated well to monitor the temperature of the heating block.[\[9\]](#)
- **Initial Determination:** A rapid heating rate (e.g., 10-20 °C per minute) is used to get an approximate melting range. This helps to save time in subsequent, more accurate measurements.[\[9\]](#)[\[11\]](#)
- **Accurate Determination:** A fresh sample is prepared. The apparatus is heated rapidly to a temperature about 10-15 °C below the approximate melting point. The heating rate is then reduced to a slow and steady rate, typically 1-2 °C per minute.[\[9\]](#)[\[11\]](#)
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has completely melted is recorded as the end of the range.[\[9\]](#)[\[10\]](#) This process is typically repeated to ensure consistency.[\[9\]](#)

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure, leading to the transition from a liquid to a gaseous state.[\[13\]](#)[\[14\]](#)

#### Methodology: Micro-Boiling Point Determination using a Thiele Tube

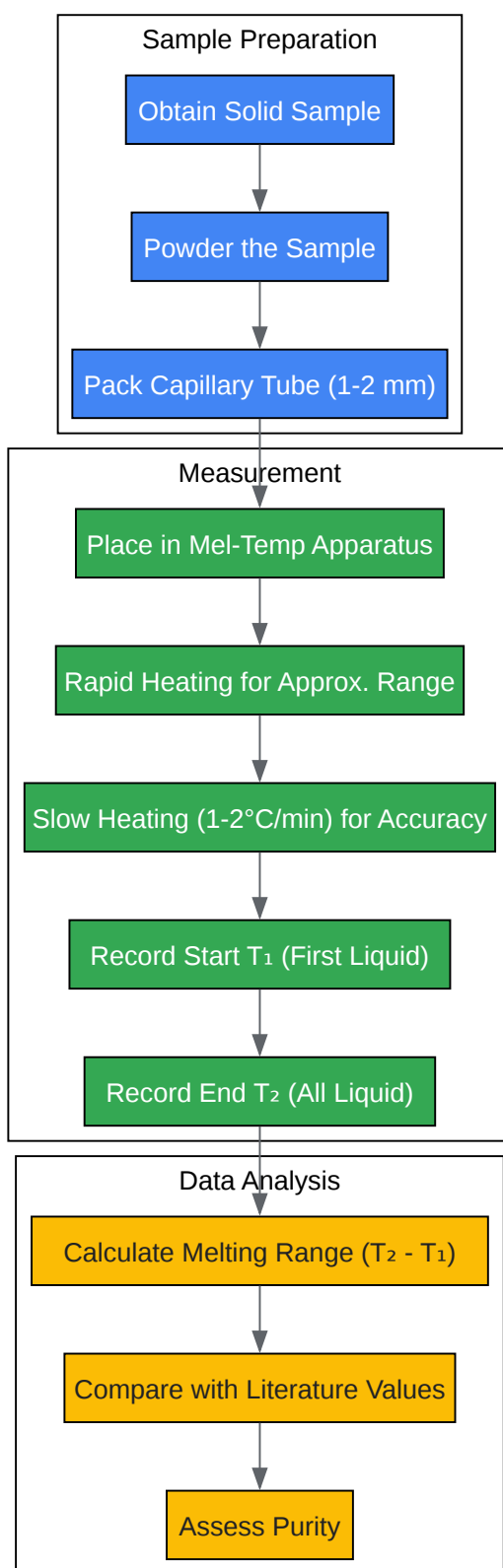
This method is suitable for small sample volumes.[\[15\]](#)[\[16\]](#)

- **Sample Preparation:** A few milliliters of the liquid sample are placed into a small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube with its open end submerged in the liquid.

- **Apparatus Setup:** The test tube assembly is attached to a thermometer using a rubber band. The entire setup is then placed in a Thiele tube containing a high-boiling point oil (like mineral oil or silicone oil), ensuring the sample is below the oil level.[\[15\]](#)[\[17\]](#)
- **Heating and Observation:** The arm of the Thiele tube is gently and uniformly heated with a Bunsen burner or other heat source.[\[17\]](#) As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- **Data Recording:** Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. At this point, heating is stopped.[\[15\]](#)[\[17\]](#) The liquid will begin to cool. The boiling point is the temperature at which the stream of bubbles stops and the liquid is drawn back into the capillary tube.[\[15\]](#)[\[17\]](#) The atmospheric pressure should be recorded alongside the boiling point.

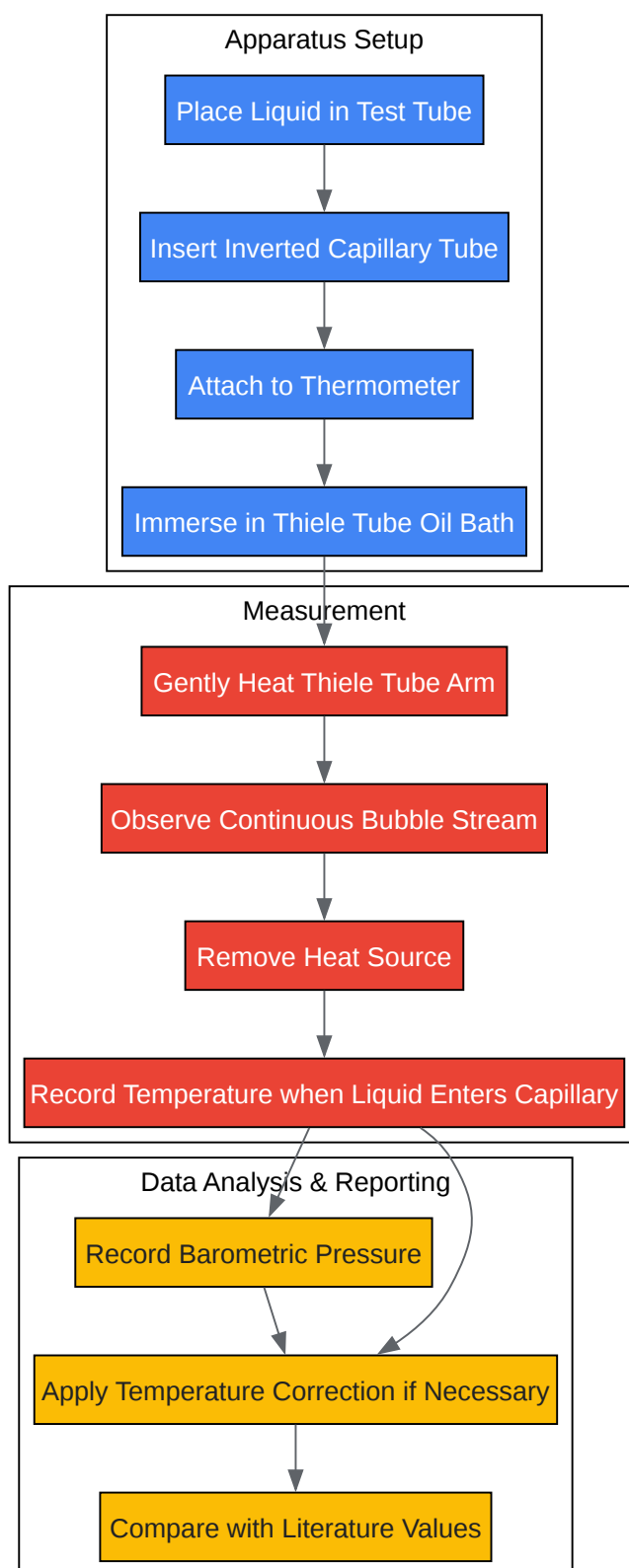
## Workflow and Process Visualization

The following diagrams illustrate the logical workflows for the determination of melting and boiling points.



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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Micro-Boiling Point Determination.

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